

Solubility of 3-Aminophenylboronic Acid Monohydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Aminophenylboronic acid monohydrate

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For researchers, scientists, and drug development professionals, understanding the solubility of active pharmaceutical ingredients (APIs) and key reagents is fundamental to formulation development, reaction optimization, and analytical method design. This technical guide provides a comprehensive overview of the solubility of **3-aminophenylboronic acid monohydrate** in organic solvents, addressing the current landscape of available data and experimental methodologies.

While specific quantitative solubility data for **3-aminophenylboronic acid monohydrate** remains limited in publicly accessible literature, this guide compiles available qualitative information and presents quantitative data for structurally analogous phenylboronic acids. Furthermore, it details a standard experimental protocol for determining the solubility of boronic acids, providing a practical framework for researchers to generate their own data.

Qualitative Solubility Profile

3-Aminophenylboronic acid monohydrate is generally described as a white to beige crystalline powder.^[1] Qualitative assessments indicate its solubility in a range of polar organic solvents. It is reported to be soluble in Dimethyl Sulfoxide (DMSO) and methanol.^{[1][2][3]} General statements also describe it as being soluble in alcohol solvents, such as ethanol and propanol.^[1] The anhydrous form, 3-aminobenzeneboronic acid, is described as partly miscible in water.^[4]

Table 1: Summary of Qualitative Solubility of **3-Aminophenylboronic Acid Monohydrate**

| Solvent | Solubility |
|---------------------------|------------------|
| Dimethyl Sulfoxide (DMSO) | Soluble[1][2][3] |
| Methanol | Soluble[1][2][3] |
| Ethanol | Soluble[1] |
| Propanol | Soluble[1] |
| Water | Soluble |

Quantitative Solubility of Analogous Phenylboronic Acids

In the absence of specific quantitative data for **3-aminophenylboronic acid monohydrate**, examining the solubility of structurally related compounds can provide valuable insights into its likely behavior. The solubility of phenylboronic acids is influenced by factors such as the nature and position of substituents on the phenyl ring and the polarity of the solvent.[5]

The following tables summarize experimentally determined solubility data for the parent phenylboronic acid and isomers of isobutoxyphenylboronic acid in several common organic solvents. The data is presented as mole fraction solubility at different temperatures.[5] This information can serve as a useful reference point for selecting potential solvent systems for **3-aminophenylboronic acid monohydrate**.

Table 2: Mole Fraction Solubility (x) of Phenylboronic Acid in Various Organic Solvents[5]

| Temperatur e (K) | Chloroform | 3- Pentanone | Acetone | Dipropyl Ether | Methylcyclo hexane |
|---------------------|------------|-----------------|---------|-------------------|-----------------------|
| 293.15 | 0.025 | 0.110 | 0.125 | 0.150 | 0.001 |
| 303.15 | 0.040 | 0.160 | 0.180 | 0.210 | 0.002 |
| 313.15 | 0.065 | 0.225 | 0.250 | 0.285 | 0.003 |
| 323.15 | 0.100 | 0.310 | 0.340 | 0.380 | 0.005 |

Table 3: Mole Fraction Solubility (x) of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents[5]

| Solvent | Temperature (K) | ortho-Isobutoxyphenylboronic Acid | meta-Isobutoxyphenylboronic Acid | para-Isobutoxyphenylboronic Acid |
|-------------------|-----------------|-----------------------------------|----------------------------------|----------------------------------|
| Chloroform | 293.15 | 0.045 | 0.008 | 0.006 |
| 303.15 | 0.075 | 0.014 | 0.011 | |
| 313.15 | 0.120 | 0.024 | 0.019 | |
| 323.15 | 0.185 | 0.041 | 0.032 | |
| 3-Pentanone | 293.15 | 0.135 | 0.028 | 0.022 |
| 303.15 | 0.190 | 0.045 | 0.036 | |
| 313.15 | 0.260 | 0.070 | 0.057 | |
| 323.15 | 0.350 | 0.105 | 0.088 | |
| Acetone | 293.15 | 0.150 | 0.040 | 0.032 |
| 303.15 | 0.210 | 0.062 | 0.051 | |
| 313.15 | 0.285 | 0.092 | 0.075 | |
| 323.15 | 0.380 | 0.130 | 0.105 | |
| Dipropyl Ether | 293.15 | 0.180 | 0.035 | 0.028 |
| 303.15 | 0.245 | 0.055 | 0.045 | |
| 313.15 | 0.330 | 0.085 | 0.070 | |
| 323.15 | 0.440 | 0.125 | 0.100 | |
| Methylcyclohexane | 293.15 | 0.002 | 0.001 | 0.001 |
| 303.15 | 0.003 | 0.002 | 0.001 | |
| 313.15 | 0.005 | 0.003 | 0.002 | |
| 323.15 | 0.008 | 0.005 | 0.003 | |

Experimental Protocol for Solubility Determination: The Dynamic Method

A widely used and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic or synthetic method.^[5] This method involves monitoring the temperature at which a solid-liquid mixture of known composition becomes a single homogeneous liquid phase upon controlled heating.

Materials and Equipment

- Boronic Acid: The compound of interest (e.g., **3-aminophenylboronic acid monohydrate**).
- Organic Solvents: High-purity solvents of choice.
- Analytical Balance: For accurate weighing of the boronic acid and solvent.
- Jacketed Glass Vessel: To allow for precise temperature control via a circulating fluid bath.
- Magnetic Stirrer and Stir Bar: To ensure homogenous mixing.
- Calibrated Temperature Probe: To accurately measure the sample temperature.
- Turbidity Sensor or Light Source and Detector: For monitoring the turbidity of the sample.
- Heating/Cooling Circulator: To control the temperature of the jacketed vessel.

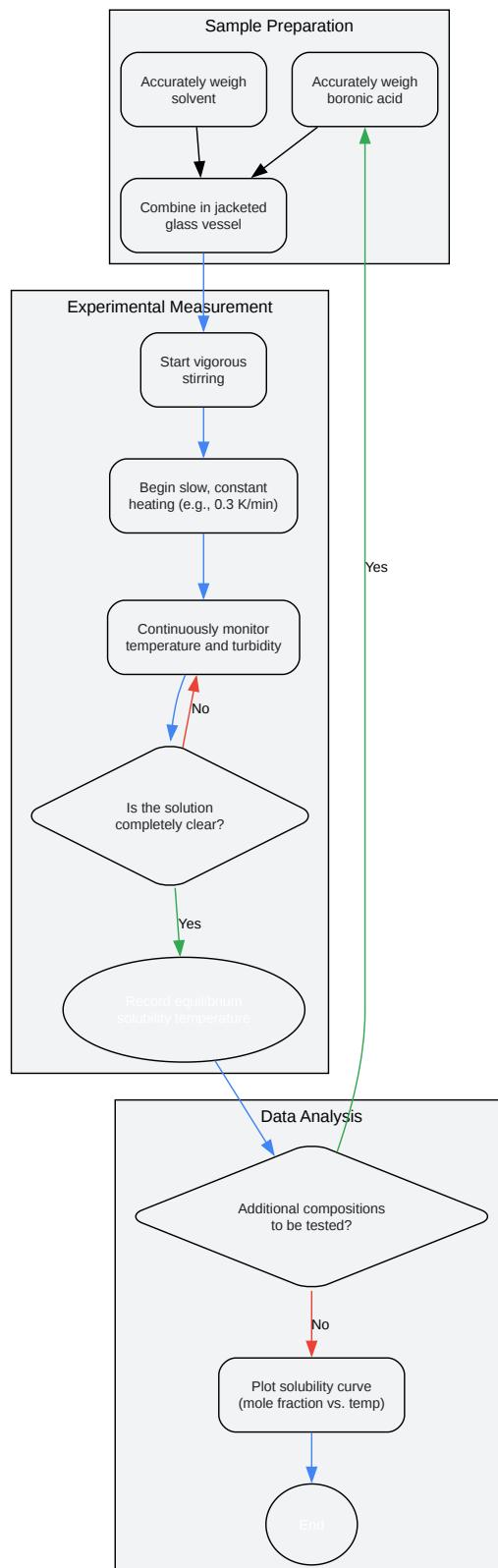
Experimental Procedure

- Sample Preparation: Accurately weigh the boronic acid and the selected organic solvent into the jacketed glass vessel. The composition is known with a high degree of accuracy.^[5]
- Heating and Stirring: The biphasic sample is heated at a slow, constant rate (e.g., 0.3 K/min) while being vigorously stirred.^[5]
- Turbidity Measurement: The intensity of a light beam passing through the sample is continuously monitored. As the solid dissolves, the turbidity of the mixture decreases, and the light transmission increases.^[5]

- Determination of Equilibrium Temperature: The temperature at which the last solid particles disappear, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition.[\[5\]](#)
- Data Collection: Repeat the procedure for different compositions of the boronic acid and solvent to construct a solubility curve (mole fraction vs. temperature).

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the dynamic method for determining the solubility of a boronic acid.

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Caption: Workflow for Dynamic Solubility Determination.

Conclusion

While quantitative solubility data for **3-aminophenylboronic acid monohydrate** in a wide range of organic solvents is not readily available, this guide provides a foundational understanding based on its qualitative properties and data from analogous compounds. The provided experimental protocol for the dynamic method offers a robust approach for researchers to determine precise solubility data tailored to their specific needs. Such experimentally derived data is crucial for advancing research and development activities where **3-aminophenylboronic acid monohydrate** is a key component.

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